

Stability and Storage Conditions for 4-Pyridinecarboxaldehyde: A Technical Guide

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Compound of Interest

Compound Name: 4-Pyridinecarbaldehyde
monohydrate

Cat. No.: B8022902

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Executive Summary

4-Pyridinecarboxaldehyde (Isonicotinaldehyde) is a reactive heterocyclic building block critical to medicinal chemistry and ligand synthesis. Its electron-deficient pyridine ring activates the aldehyde group, rendering it highly susceptible to nucleophilic attack, autoxidation, and hydration.

Improper storage leads to the formation of isonicotinic acid (white precipitate) or oligomeric gums, compromising reaction stoichiometry and yield. This guide defines the physicochemical causality of these degradation pathways and provides a validated protocol for preservation and purification.

Physicochemical Profile

Understanding the physical baseline is essential for detecting degradation.

Property	Specification	Technical Note
CAS Number	872-85-5	
Molecular Formula	C ₆ H ₅ NO	MW: 107.11 g/mol
Physical State	Liquid (at 20°C)	Freezes at -4°C to -2°C.
Appearance	Clear, colorless to yellow/brown	Darkening indicates oxidation/polymerization. [1]
Boiling Point	71–73 °C @ 10–13 mmHg	Decomposes at atm. pressure (~181°C).
Solubility	Miscible in water, ethanol, ether	Highly hygroscopic; forms hydrates in water.
Flash Point	~54–82 °C	Combustible liquid (Class IIIA).

Mechanisms of Instability

The instability of 4-pyridinecarboxaldehyde is not random; it is driven by the electron-withdrawing nature of the pyridine nitrogen, which increases the electrophilicity of the carbonyl carbon.

Autoxidation (The Primary Threat)

Exposure to atmospheric oxygen triggers a radical chain mechanism, converting the aldehyde to isonicotinic acid. This is often visible as a white solid precipitating out of the yellow liquid.

- Mechanism: Radical abstraction of the formyl hydrogen

Peracid intermediate

Carboxylic acid.

Hydration (Moisture Sensitivity)

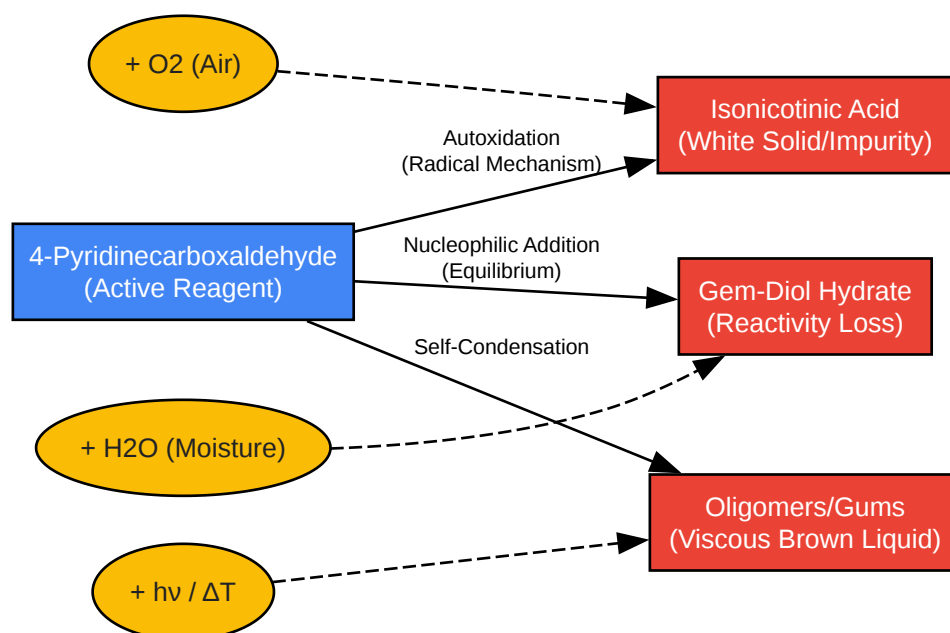
Unlike benzaldehyde, the pyridine ring destabilizes the carbonyl, shifting the equilibrium toward the gem-diol (hydrate) in the presence of moisture.

- Equilibrium:
- Impact: The hydrate is less reactive in condensation reactions (e.g., Schiff base formation), leading to stoichiometric errors.

Oligomerization

Long-term storage, especially under light or heat, can induce self-condensation (aldol-type) or trimerization, resulting in viscous gums.

Visualization: Degradation Pathways



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Figure 1: Primary degradation pathways of 4-Pyridinecarboxaldehyde. The electron-deficient ring accelerates both oxidation and hydration compared to benzene analogs.

Storage Protocol (The "Gold Standard")

To maintain purity >97% for extended periods (6–12 months), strict adherence to the "Cold, Dark, Dry, Inert" principle is required.

Environmental Conditions

- Temperature: 2°C to 8°C (Refrigerated).
 - Note: Freezing (-20°C) is acceptable but requires careful thawing to prevent water condensation on the cold outer surface of the flask.
- Atmosphere: Inert Gas (Nitrogen or Argon).
 - Argon is superior due to its higher density, forming a "blanket" over the liquid.
- Light: No Direct Light. UV radiation accelerates radical formation.

Container Specifications

- Material: Amber borosilicate glass.
- Seal: Teflon-lined screw caps or ground glass joints with Parafilm/Teflon tape.
- Headspace: Minimize headspace. If a large bottle is used, transfer the remainder to smaller vials after first use to reduce oxygen volume.

Quality Control & Purification

Before using 4-pyridinecarboxaldehyde in sensitive steps (e.g., organometallic catalysis, precise titrations), verify its quality.

QC Parameters

Test	Observation indicating Purity	Observation indicating Degradation
Visual	Clear, mobile liquid	Cloudiness (Acid), Viscosity (Polymer)
¹ H NMR	Aldehyde proton singlet at ~10.1 ppm	New peaks at ~8.0-9.0 ppm (Acid) or broad humps
Solubility	Fully miscible in DCM/Ethanol	White residue remains (Isonicotinic acid is insoluble in DCM)

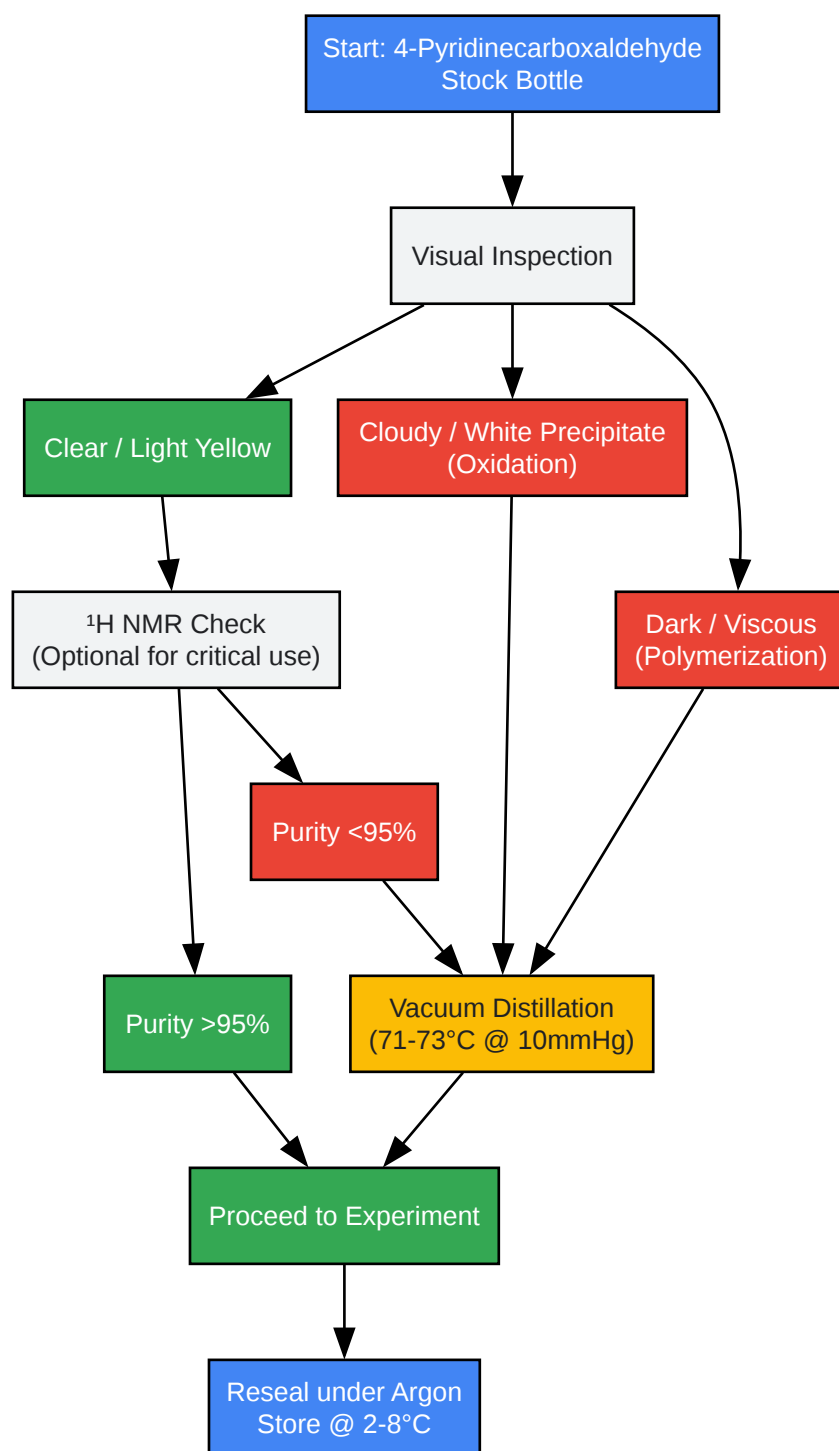
Purification Workflow (Vacuum Distillation)

If degradation is detected, do not use "as is". Purify via vacuum distillation.[\[2\]](#)

Protocol:

- Setup: Short-path distillation apparatus with a Claisen adapter.
- Vacuum: Apply high vacuum (<15 mmHg).
- Heat: Slowly heat the oil bath.
 - Target BP: 71–73 °C at 10–13 mmHg.
- Collection:
 - Discard the first 5% (fore-run containing water/solvents).
 - Collect the main fraction (constant temp).
 - Stop before the flask runs dry to avoid overheating the oligomeric residue.
- Storage: Immediately backfill with Argon and seal.

Visualization: QC & Handling Decision Tree



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Figure 2: Decision logic for assessing reagent quality and determining the need for purification.

Safety & Handling

- Hazards: Causes skin irritation (H315), serious eye irritation (H319), and respiratory irritation (H335). Combustible liquid (H227).
- PPE: Nitrile gloves, safety goggles, and lab coat.
- Ventilation: Always handle inside a fume hood. The vapor has a pungent, unpleasant odor typical of pyridine derivatives.
- Spill: Absorb with inert material (vermiculite). Do not use combustible materials like sawdust.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 11167, 4-Pyridinecarboxaldehyde. Retrieved from [\[Link\]](#)

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Sources

- [1. 4-Pyridinecarboxaldehyde: Versatility in Medicinal Chemistry and its Preparation Method_Chemicalbook \[chemicalbook.com\]](#)
- [2. chem.libretexts.org \[chem.libretexts.org\]](#)
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